

(1-Ethylpropyl)benzene proper disposal procedures

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Compound of Interest

Compound Name: (1-Ethylpropyl)benzene

Cat. No.: B072659

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Proper disposal of **(1-Ethylpropyl)benzene**, also known as 3-Phenylpentane, is critical to ensure laboratory safety and environmental protection. As a flammable liquid, it must be managed as hazardous waste and handled in accordance with established protocols. This guide provides detailed procedures for its safe disposal, targeting laboratory and research professionals.

Chemical and Physical Properties

A summary of key quantitative data for **(1-Ethylpropyl)benzene** is provided below for easy reference.

Property	Value	Reference
CAS Number	1196-58-3	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₆	[1] [2]
Molecular Weight	148.25 g/mol	[1] [2]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	191 °C	[1]
Specific Gravity	0.86 (20/20)	[1]
Refractive Index	1.49	[1]

Transportation for Disposal

For disposal, **(1-Ethylpropyl)benzene** is classified under the following transport regulations.

Regulation	Identifier	Class	Packing Group
UN Number	UN3295	3	III
DOT Name	Hydrocarbons, liquid, n.o.s.	3	III

(Data sourced from[\[1\]](#)[\[3\]](#))

Disposal Protocol

The primary protocol for **(1-Ethylpropyl)benzene** is to dispose of it as hazardous chemical waste through an approved waste disposal contractor.[\[1\]](#)[\[4\]](#) It must not be discharged into sewers or drains, nor should it be allowed to evaporate in a fume hood as a method of disposal.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Step-by-Step Disposal Procedure

- Waste Identification and Segregation:
 - Treat all **(1-Ethylpropyl)benzene** and materials contaminated with it as hazardous waste.[\[5\]](#)[\[6\]](#)
 - Segregate it from incompatible materials, such as strong oxidizing agents.[\[4\]](#)
- Container Selection and Labeling:
 - Collect liquid waste in a suitable, tightly closed, and properly sealed container to prevent leaks and evaporation.[\[4\]](#)[\[6\]](#)[\[9\]](#) The container must be chemically compatible with alkylbenzenes.
 - As soon as waste is added, label the container with a "Hazardous Waste" tag. Clearly identify the contents as "**(1-Ethylpropyl)benzene**" and list any other constituents.

- Waste Storage in the Laboratory:
 - Store the waste container in a designated, well-ventilated area, such as a satellite accumulation area or a chemical storage cabinet.[1][4][9]
 - The storage location should be cool and away from heat, sparks, open flames, and other ignition sources.[1][9]
 - Ensure the container is stored within secondary containment to manage potential leaks.[6]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) or Office of Clinical and Research Safety (OCRS) department to schedule a pickup for the hazardous waste.[5][7]
 - Do not accumulate more than 55 gallons of hazardous waste in the laboratory.[6]

Spill Management Protocol

Accidental spills must be managed immediately, and all cleanup materials must be disposed of as hazardous waste.[5][6]

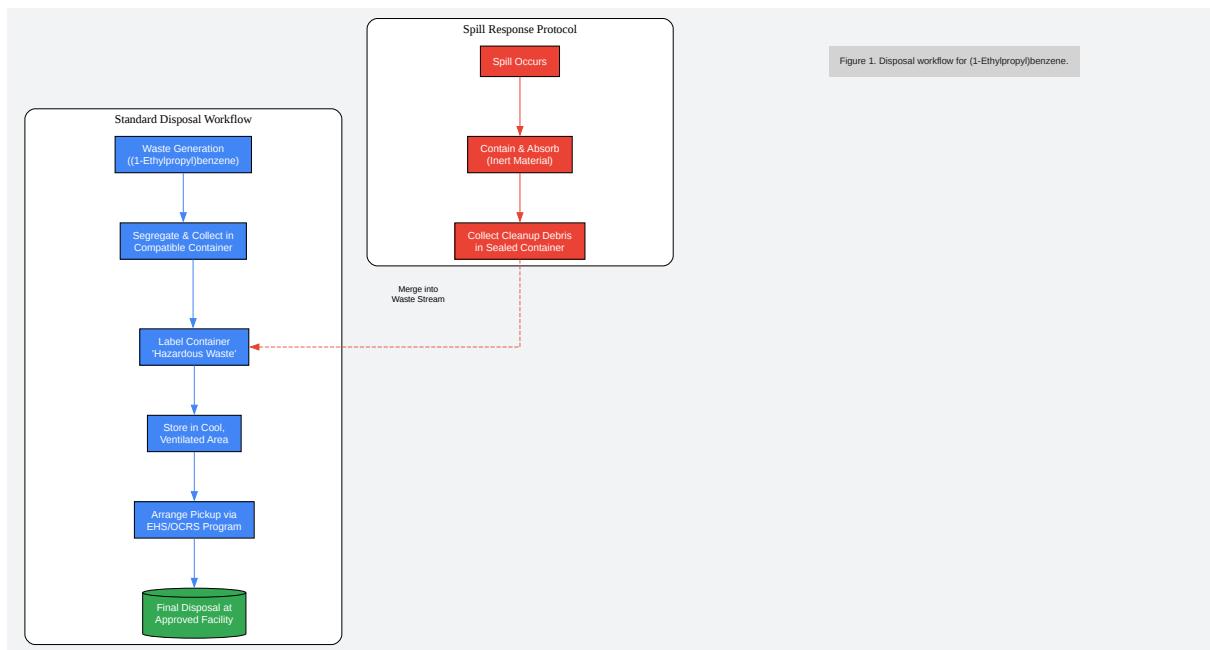
- Immediate Response:
 - Evacuate personnel from the immediate spill area.
 - Remove all sources of ignition.[4][10]
 - Ensure the area is well-ventilated, but avoid breathing vapors.[7]
- Containment and Cleanup:
 - For small spills, absorb the liquid with an inert absorbent material such as dry sand, earth, silica gel, or a universal binder.[4][11][12] Do not use combustible materials like sawdust.
 - Use non-sparking tools and explosion-proof equipment during cleanup.[4][9]
 - Do not flush spills into surface water or the sanitary sewer system.[4][7][13]

- Disposal of Spill Debris:

- Collect all contaminated absorbent materials and personal protective equipment (PPE) into a suitable, sealable container.[7]
- Label the container as hazardous waste, clearly identifying the contents (e.g., "Absorbent materials with **(1-Ethylpropyl)benzene**").
- Arrange for disposal through your institution's hazardous waste program.[7]

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **(1-Ethylpropyl)benzene** in a laboratory setting.



[Click to download full resolution via product page](#)Figure 1. Disposal workflow for **(1-Ethylpropyl)benzene**.**Need Custom Synthesis?**

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